

Application Notes and Protocols: CAY10566

Stock Solution Preparation

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Compound of Interest

Compound Name: CAY10566

Cat. No.: B1668650

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Introduction

CAY10566 is a potent, selective, and orally bioavailable inhibitor of Stearoyl-CoA Desaturase 1 (SCD1).[1][2] SCD1 is a critical enzyme in lipid metabolism, catalyzing the conversion of saturated long-chain fatty acyl-CoAs into monounsaturated fatty acyl-CoAs, which are essential components of cell membranes and signaling molecules.[3][4] The inhibition of SCD1 by **CAY10566** has been shown to impact lipid homeostasis, cell proliferation, and has demonstrated therapeutic potential in models of cancer and metabolic diseases.[4][5] This document provides detailed protocols for the preparation of **CAY10566** stock solutions for use in research and drug development applications.

Physicochemical Properties

CAY10566 is supplied as a white to yellow crystalline solid.[6][7] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	389.81 g/mol	[1][6]
Molecular Formula	C ₁₈ H ₁₇ ClFN ₅ O ₂	[1][6]
Purity	≥98%	[3][7]
CAS Number	944808-88-2	[1][6]

Solubility Data

The solubility of **CAY10566** varies significantly across different solvents. It is crucial to select the appropriate solvent for your experimental needs. For aqueous-based assays, a stock solution in an organic solvent must first be prepared.

Solvent	Solubility	Notes	Reference
DMSO	10 - 78 mg/mL (approx. 25 - 200 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility. [1]	[1][3][7]
Dimethylformamide (DMF)	~20 mg/mL	Can be used as an intermediate solvent for aqueous dilutions. [7]	[3][7][8]
Ethanol	~0.15 mg/mL	Sparingly soluble.	[3][7][8]
Water	Insoluble	Not suitable for direct dissolution.	[1]
DMF:PBS (pH 7.2) (1:5)	~0.15 mg/mL	For aqueous buffers, dissolve in DMF first, then dilute.[7]	[3][7]
In Vivo Formulation 1	≥ 2.5 mg/mL	10% DMSO, 90% Corn Oil.	[6]
In Vivo Formulation 2	≥ 2.08 mg/mL	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.	[6]

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **CAY10566**.

Form	Storage Temperature	Stability	Notes	Reference
Solid Powder	-20°C	≥ 4 years	Store desiccated.	[3][7]
In Solvent	-80°C	~1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]	[1][9]
In Solvent	-20°C	~6 months	[6]	
Aqueous Solution	Room Temperature	≤ 1 day	Not recommended for storage. Prepare fresh daily.	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

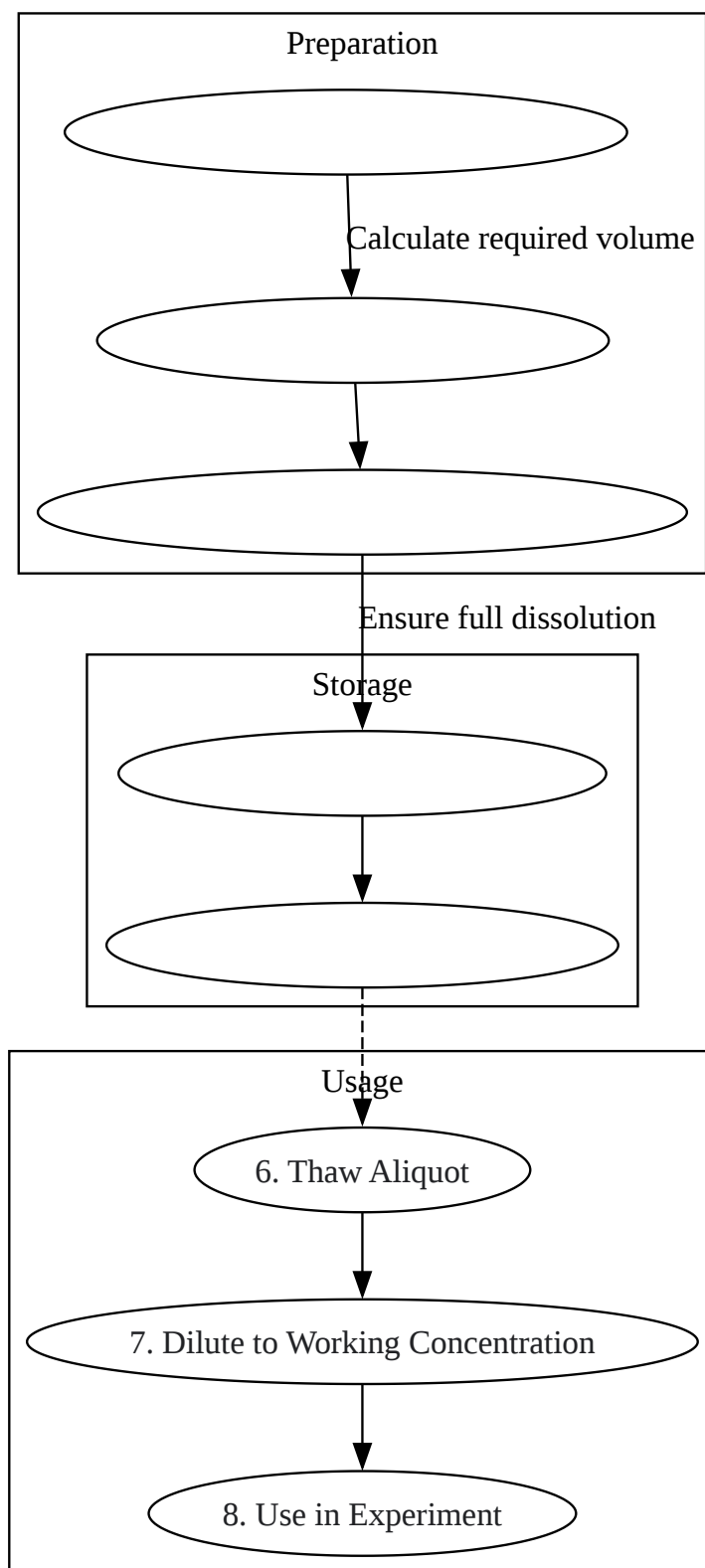
This protocol describes the preparation of a concentrated stock solution in DMSO, which is suitable for long-term storage and subsequent dilution for in vitro experiments.

Materials:

- **CAY10566** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vial
- Vortex mixer and/or sonicator
- Sterile, RNase/DNase-free polypropylene cryovials for aliquoting

Procedure:

- Pre-warm **CAY10566**: Allow the vial of **CAY10566** powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh the Compound: Accurately weigh the desired amount of **CAY10566** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.898 mg of **CAY10566**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 389.81 \text{ g/mol} = 0.003898 \text{ g} = 3.898 \text{ mg}$
- Dissolution: Add the calculated amount of anhydrous DMSO to the vial containing the **CAY10566** powder.
- Solubilization: Vortex the solution vigorously. If necessary, briefly sonicate the vial in a water bath to ensure complete dissolution.^{[6][9]} Visually inspect the solution to confirm that no particulates are present.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.^[1]
- Storage: Store the aliquots at -80°C for long-term stability (up to 1 year).^{[1][9]}



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Caption: **CAY10566** inhibits SCD1, blocking monounsaturated fatty acid synthesis.

Safety Precautions

CAY10566 is for research use only and is not for human or veterinary use. [3] It should be considered a hazardous material. [7] Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Handle the compound in a well-ventilated area or a chemical fume hood. Refer to the Safety Data Sheet (SDS) for complete handling and safety information.

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